

Boc-DL-Asu-OH Disposal Protocol: A Risk-Based Operational Guide

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Compound of Interest

Compound Name: *Boc-DL-asu-oh*

CAS No.: 292642-79-6

Cat. No.: B3257641

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Executive Summary & Operational Stance

Effective chemical hygiene extends beyond synthesis; it requires a cradle-to-grave lifecycle management strategy.[1] This guide details the disposal procedures for **Boc-DL-Asu-OH** (

-Butoxycarbonyl-DL-

-aminosuberic acid), a specialized amino acid derivative used in peptide synthesis.[1]

The Core Safety Directive: While **Boc-DL-Asu-OH** is generally classified as a non-regulated organic solid under acute toxicity standards, its acid-lability presents a latent operational hazard.

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[1] CRITICAL WARNING: Never commingle Boc-protected amino acid waste with acidic waste streams (e.g., TFA, HCl).[1] The deprotection reaction releases isobutylene gas and CO₂, which can pressurize sealed waste containers and cause catastrophic rupture.

Chemical Profile & Hazard Identification

Before disposal, verify the material identity against the following parameters to ensure accurate waste stream categorization.

Table 1: Chemical Identity & Physical Properties

Parameter	Specification
Chemical Name	-Boc-DL-2-aminosuberic acid (Boc-DL-Asu-OH)
CAS Number	66713-87-9 (Generic for Boc-Asu-OH)
Molecular Formula	
Physical State	White to off-white crystalline powder
Solubility	Soluble in organic solvents (DMF, DMSO, MeOH); poorly soluble in water
Acidity	Weakly acidic (Carboxylic acid moiety)
Stability	Acid Labile (Decomposes to release gas in presence of strong acids)

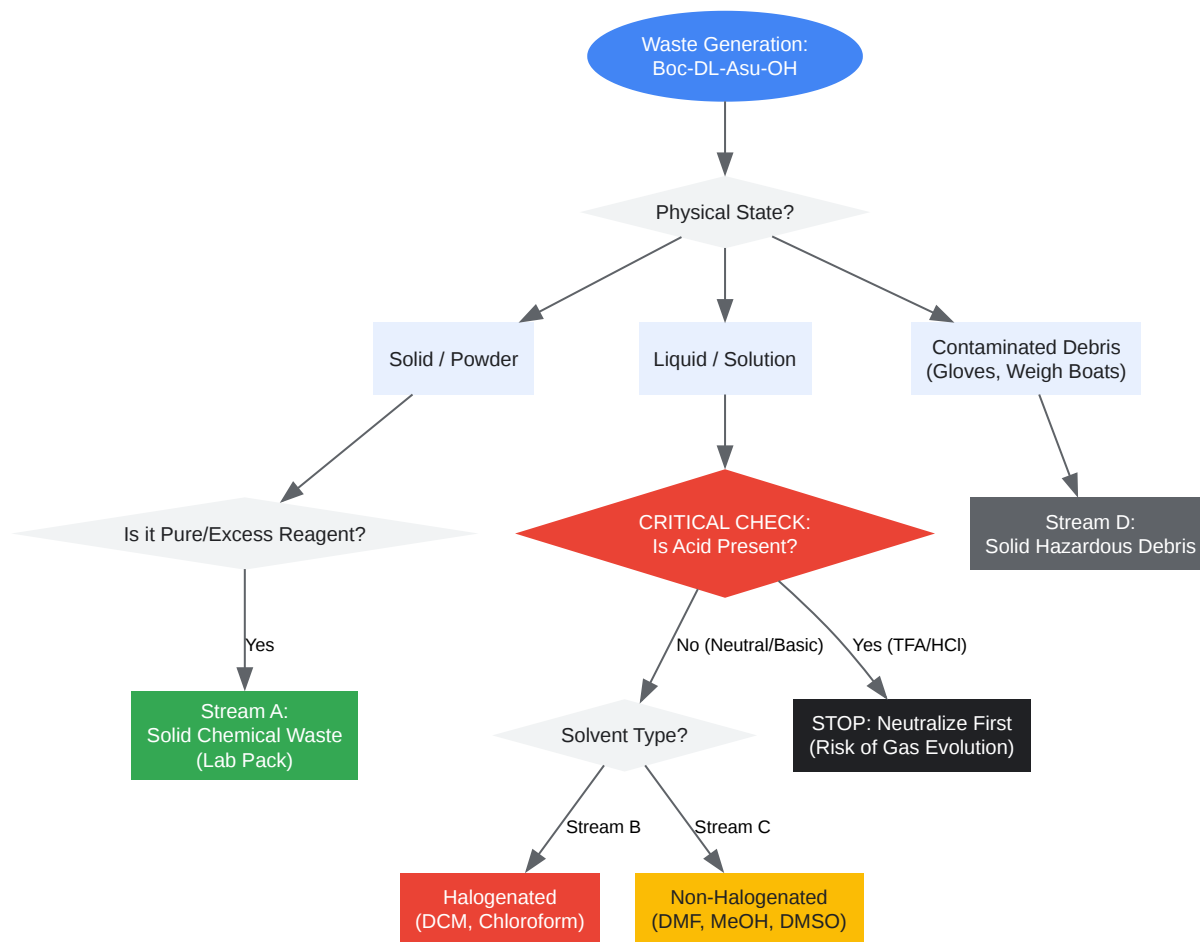
Table 2: Hazard Classification (GHS)

Hazard Type	Classification	Signal Word
Health	Skin Irrit. 2, Eye Irrit.[1] 2A, STOT SE 3	WARNING
Physical	Combustible Dust (if finely divided)	None
Reactivity	Incompatible with strong oxidizers and strong acids	None

Pre-Disposal Assessment Logic

Effective disposal requires segregating waste at the source. Use the following decision logic to determine the correct waste stream. This prevents cross-contamination and minimizes disposal costs.

Figure 1: Waste Stream Decision Matrix



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Caption: Decision matrix for segregating **Boc-DL-Asu-OH** waste. Note the critical checkpoint for acidic mixtures to prevent container pressurization.

Detailed Disposal Protocols

Protocol A: Solid Waste (Excess Reagent)

Applicability: Expired chemicals, spilled solids, or excess weighing powder.

- Container Selection: Use a wide-mouth high-density polyethylene (HDPE) or glass jar with a screw-top lid.[1]
- Labeling: Attach a hazardous waste tag.
 - Chemical Name: "**Boc-DL-Asu-OH (Solid)**"[1]
 - Hazards: "Irritant"[1]
 - Constituents: 100% **Boc-DL-Asu-OH**[1]
- Segregation: Do not mix with oxidizers (e.g., nitrates, permanganates) or active metals.
- Disposal: Submit for "Lab Pack" incineration through your licensed waste contractor (e.g., Clean Harbors, Veolia, Stericycle).

Protocol B: Liquid Waste (Reaction Mixtures)

Applicability: Mother liquors, washes, or dissolved reagents.

- Solvent Identification: Determine if the primary solvent is Halogenated (DCM) or Non-Halogenated (DMF, DMSO).
- The "Acid Check" (Self-Validating Step):
 - Test: Dip a pH strip into the waste solution.
 - Result: If pH < 3, do not cap tightly. Neutralize with saturated Sodium Bicarbonate () until gas evolution ceases.
 - Reasoning: Boc groups cleave in acid, releasing isobutylene gas.[2] Neutralization prevents pressure explosions in storage.
- Collection: Pour into the appropriate carboy (Halogenated vs. Non-Halogenated).
- Record Keeping: Log the approximate amount of **Boc-DL-Asu-OH** on the carboy's accumulation log sheet.

Protocol C: Contaminated Debris

Applicability: Gloves, weigh boats, paper towels, and pipette tips.

- Collection: Place in a clear, 6-mil polyethylene bag or a dedicated solid waste drum.
- Sharps: If the debris includes needles or broken glass, use a rigid puncture-proof sharps container.
- Labeling: "Debris contaminated with Boc-Amino Acids."

Regulatory Framework (RCRA Compliance)[1]

In the United States, compliance with the Resource Conservation and Recovery Act (RCRA) is mandatory.

- P-List / U-List Status: **Boc-DL-Asu-OH** is not listed on the EPA's P-list (acutely toxic) or U-list (toxic).[1]
- Characteristic Waste: It generally does not exhibit characteristics of Ignitability (D001), Corrosivity (D002), or Reactivity (D003) in its pure solid form.
- Classification: It is typically classified as Non-Regulated Organic Waste unless mixed with listed solvents (e.g., Methylene Chloride - F002).[1]

Table 3: Waste Codes for Common Mixtures

Mixture Composition	RCRA Waste Code	Disposal Method
Pure Solid	None (Non-Regulated)	Incineration
Solution in DCM	F002 (Spent Halogenated Solvent)	Fuel Blending / Incineration
Solution in Acetone	D001 (Ignitable)	Fuel Blending
Solution in DMF	None (unless ignitable)	Incineration

Emergency Spill Response

Scenario: A 25g bottle drops and shatters on the lab floor.

- Isolate: Alert nearby personnel and mark the area.
- PPE: Don nitrile gloves, safety goggles, and a lab coat.[3] If dust is visible in the air, use an N95 respirator.
- Contain: Cover the spill with a dust suppressant (or wet paper towels) to prevent aerosolization.
- Clean: Scoop material into a waste jar. Wipe the area with soap and water.[3][4][5]
- Verify: Ensure no white residue remains.

References

- American Chemical Society (ACS) GCI Pharmaceutical Roundtable. (2013). Reagent Guide: BOC Deprotection. Retrieved March 1, 2026, from [\[Link\]](#)[1]
- United States Environmental Protection Agency (EPA). (2024). Defining Hazardous Waste: Listed, Characteristic and Mixed Radiological Wastes. Retrieved March 1, 2026, from [\[Link\]](#) [1]

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